

Personal protective equipment for handling Sequifenadine

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Compound of Interest

Compound Name: Sequifenadine

Cat. No.: B1205128

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Essential Safety and Handling Guide for Sequifenadine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Sequifenadine**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

I. Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **Sequifenadine**.

Parameter	Value	Reference
Molecular Formula	C22H28BrN	[1]
Molecular Weight	321.46 g/mol	[1]
CAS Number	57734-69-7	[1]
Storage Temperature	-20°C (as powder) or -80°C (in solvent)	[1]
Occupational Exposure Limits (OELs)	No established OELs	[1]

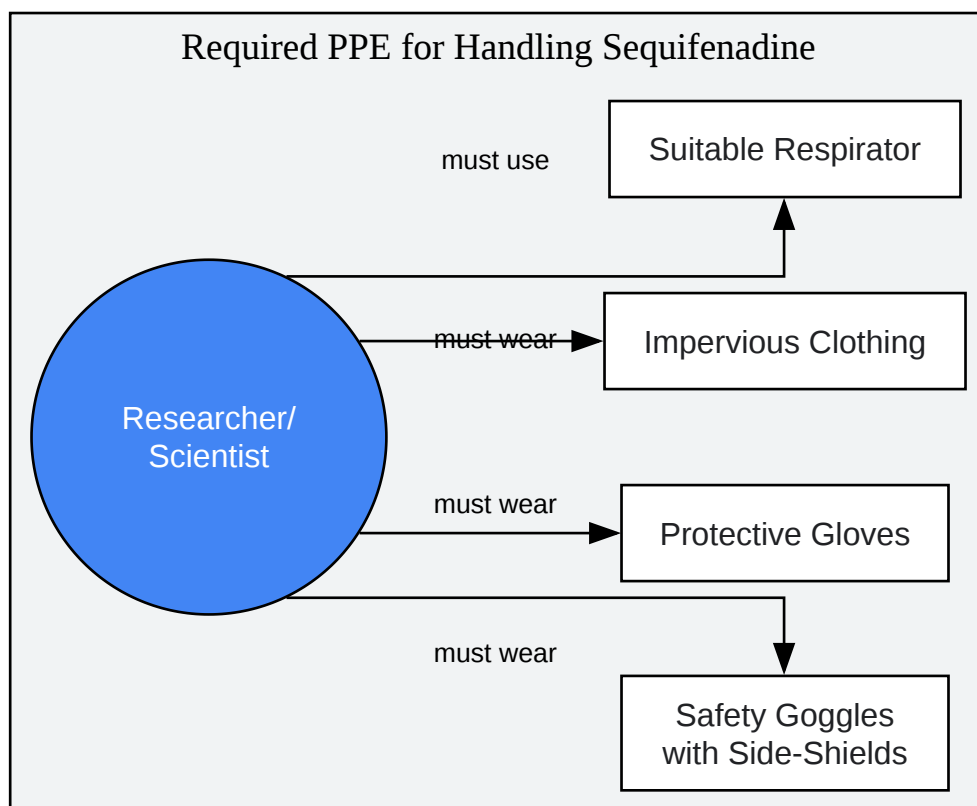
II. Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[1]
- Aquatic Toxicity (Acute and Chronic, Category 1): Very toxic to aquatic life with long-lasting effects.^[1]

Required Personal Protective Equipment (PPE): To mitigate the risks associated with handling **Sequifenadine**, the following personal protective equipment is mandatory.

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant protective gloves.
- Body Protection: Impervious laboratory clothing or lab coat.
- Respiratory Protection: A suitable respirator should be used to avoid inhalation of dust or aerosols.^[1]



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Caption: Required Personal Protective Equipment for Handling **Sequifenadine**.

III. Step-by-Step Operational Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves and safety goggles) when handling the incoming package.
- Store the container in a tightly sealed state in a cool, well-ventilated area.^[1]
- For powdered **Sequifenadine**, maintain a storage temperature of -20°C. If in solvent, store at -80°C.^[1]
- Keep the compound away from direct sunlight and sources of ignition.^[1]

- The storage area should be clearly labeled with the compound's identity and associated hazards.

2. Handling and Use:

- All handling of **Sequifenadine** should be conducted in a designated area, such as a chemical fume hood, to ensure adequate ventilation.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[1\]](#)
- Ensure that an accessible safety shower and eyewash station are available.[\[1\]](#)

3. First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse the mouth with water. Do NOT induce vomiting.[\[1\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Separate eyelids to ensure thorough flushing and seek prompt medical attention.[\[1\]](#)
- Skin Contact: Rinse the skin thoroughly with large amounts of water and remove contaminated clothing and shoes. Call a physician.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[\[1\]](#)

IV. Disposal and Decontamination Plan

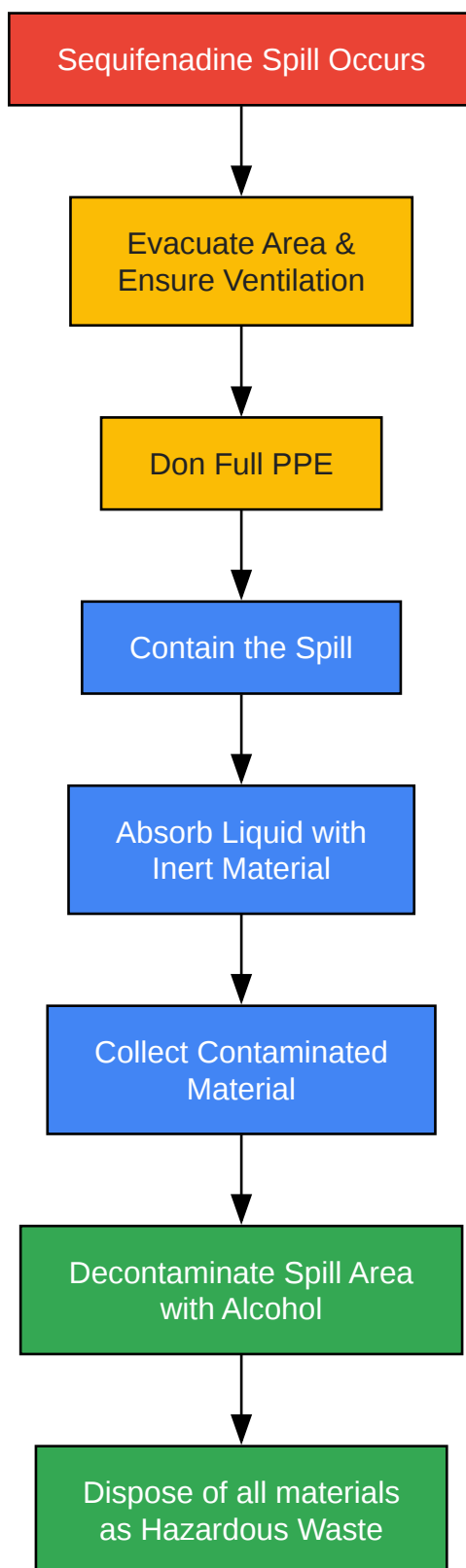
1. Waste Disposal:

- Dispose of **Sequifenadine** and any contaminated materials in a designated, approved hazardous waste container.[\[1\]](#)
- The container must be clearly labeled as hazardous waste, indicating the contents.

- Avoid releasing **Sequifenadine** into the environment, including drains and water courses.^[1]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

2. Decontamination Procedures:

- **Equipment and Surfaces:** Decontaminate all surfaces and equipment that have come into contact with **Sequifenadine**. This can be done by scrubbing with alcohol.^[1] General cleaning with soap and water may also be effective for routine decontamination.
- **Contaminated Materials:** Any materials used for cleaning and decontamination (e.g., paper towels, absorbent pads) should be disposed of as hazardous waste.
- **Spill Response:** In the event of a spill, evacuate personnel to a safe area and ensure the area is well-ventilated.^[1] Use full personal protective equipment for cleanup.^[1] Absorb liquid spills with a non-combustible material like diatomite or universal binders.^[1] For solid spills, carefully sweep or wet the material to avoid creating dust before collecting it for disposal.



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Caption: Workflow for Responding to a **Sequifenadine** Spill.

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References

- 1. Sequifenadine|57734-69-7|MSDS [dcchemicals.com]
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